

How to dissolve and prepare MK 0893 for experiments

Author: BenchChem Technical Support Team. Date: December 2025



Application Notes and Protocols for MK-0893 For Researchers, Scientists, and Drug Development Professionals

Introduction

MK-0893 is a potent and selective antagonist of the glucagon receptor (GCGR), with an IC50 of 6.6 nM.[1][2][3] It functions as a competitive and reversible antagonist, making it a valuable tool for investigating the physiological roles of glucagon and for the potential treatment of type 2 diabetes.[4][5] These application notes provide detailed protocols for the dissolution and preparation of MK-0893 for both in vitro and in vivo experiments.

Data Presentation

Table 1: Solubility of MK-0893



Solvent	Solubility	Notes
DMSO	≥ 24.05 mg/mL	-
Ethanol	≥ 4.8 mg/mL	Gentle warming and ultrasonication may be required.[6]
Water	Insoluble	-
10% DMSO in Corn Oil	≥ 2.5 mg/mL	Forms a clear solution suitable for in vivo studies.[1]

Table 2: Storage and Stability of MK-0893 Solutions

Storage Temperature	Shelf Life (Stock Solution)	Recommendations
-20°C	Up to 1 year[1]	Aliquot to avoid repeated freeze-thaw cycles.[1] It is recommended to prepare fresh solutions.[3]
-80°C	Up to 2 years[1]	Aliquot to avoid repeated freeze-thaw cycles.[1]

Experimental Protocols

Protocol 1: Preparation of MK-0893 for In Vitro Experiments

This protocol details the preparation of a stock solution and subsequent working solutions for use in cell-based assays.

Materials:

- MK-0893 powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes



- Vortex mixer
- Water bath or incubator at 37°C (optional)
- Ultrasonic bath (optional)

Procedure:

- Stock Solution Preparation (e.g., 10 mM): a. Aseptically weigh the required amount of MK-0893 powder. The molecular weight of MK-0893 is 588.48 g/mol . b. Add the appropriate volume of DMSO to achieve the desired concentration. For a 10 mM stock solution, dissolve 5.88 mg of MK-0893 in 1 mL of DMSO. c. To aid dissolution, vortex the solution thoroughly. If needed, gently warm the tube at 37°C for 10 minutes and/or use an ultrasonic bath for a short period.[4][6] d. Visually inspect the solution to ensure complete dissolution. e. Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.[1] f. Store the aliquots at -20°C or -80°C.[1]
- Working Solution Preparation: a. Thaw a single aliquot of the MK-0893 stock solution at
 room temperature. b. Dilute the stock solution to the final desired concentration using the
 appropriate cell culture medium or assay buffer. Note that for some assays, the final
 concentration of DMSO should be kept low (typically <0.1%) to avoid solvent-induced cellular
 toxicity.[4]

Protocol 2: Preparation of MK-0893 for In Vivo Oral Administration

This protocol describes the formulation of MK-0893 for oral gavage in animal models, such as mice.

Materials:

- MK-0893 powder
- Dimethyl sulfoxide (DMSO)
- · Corn oil
- Sterile tubes



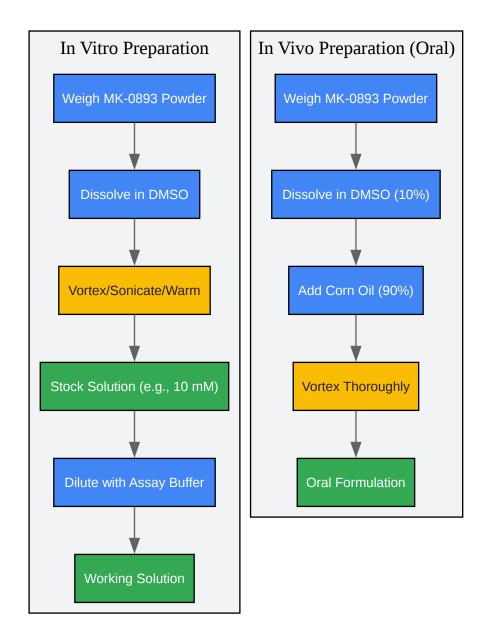
Vortex mixer

Procedure:

- Vehicle Preparation: a. Prepare a 10% DMSO in corn oil vehicle by mixing 1 part DMSO with
 9 parts corn oil. b. Vortex the mixture thoroughly to ensure homogeneity.
- MK-0893 Formulation (e.g., 2.5 mg/mL): a. Weigh the required amount of MK-0893 powder.
 b. First, dissolve the MK-0893 powder in the DMSO portion of the vehicle. For example, to prepare 1 mL of a 2.5 mg/mL solution, dissolve 2.5 mg of MK-0893 in 100 μL of DMSO.[1] c. Once fully dissolved in DMSO, add the corn oil portion (900 μL in this example) to the mixture.[1] d. Vortex the final formulation extensively to ensure a uniform and clear solution.
 [1] e. This formulation is suitable for oral administration in animal studies.[1][2] Dosing can also be achieved by mixing the compound directly into the feed for chronic studies.[2][7]

Mandatory Visualizations





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Caption: Experimental workflow for preparing MK-0893 solutions.





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- To cite this document: BenchChem. [How to dissolve and prepare MK 0893 for experiments].
 BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b1251896#how-to-dissolve-and-prepare-mk-0893-for-experiments]

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